

Application Notes and Protocols: In Vitro Treatment with KN-92

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Compound of Interest

Compound Name: *kn-92*

Cat. No.: *B531835*

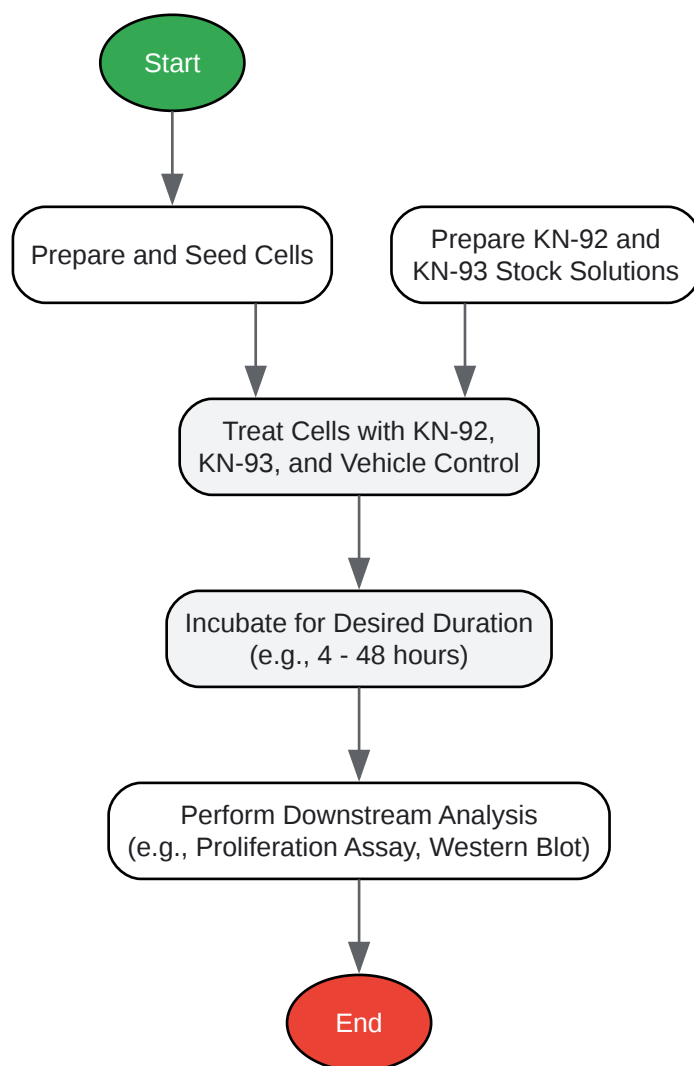
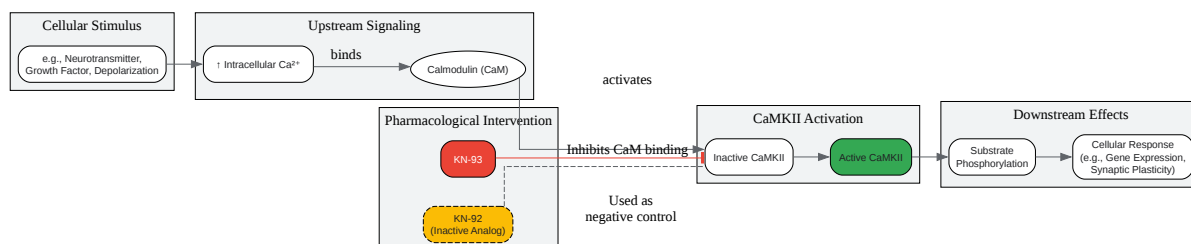
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Introduction

KN-92 is a crucial reagent in cell biology and pharmacology, primarily utilized as a negative control for its structural analog, KN-93. KN-93 is a well-established inhibitor of Ca^{2+} /calmodulin-dependent protein kinase II (CaMKII), a key signaling molecule involved in a myriad of cellular processes. As an inactive derivative, **KN-92** is essential for distinguishing the specific effects of CaMKII inhibition by KN-93 from potential off-target effects of the chemical scaffold.^[1] These notes provide detailed protocols and data for the effective use of **KN-92** in in vitro experiments.

Signaling Pathway of CaMKII and the Role of KN-92



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References

- 1. apexbt.com [apexbt.com]
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